

The Multifaceted Biological Potential of 3-Acetyl-Indole Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 3-(3-acetyl-1H-indol-1-yl)propanoic acid

CAS No.: 869947-44-4

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The indole nucleus, a privileged scaffold in medicinal chemistry, continues to be a focal point for the discovery of novel therapeutic agents. Among its myriad derivatives, those bearing a 3-acetyl group have emerged as a particularly promising class of compounds with a broad spectrum of biological activities. This technical guide provides an in-depth overview of the current understanding of 3-acetyl-indole derivatives, with a focus on their anticancer, anti-inflammatory, antimicrobial, and antiviral properties. This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes the underlying mechanisms of action.

Anticancer Activity

3-Acetyl-indole derivatives have demonstrated significant potential as anticancer agents, acting through various mechanisms, including the inhibition of tubulin polymerization and the modulation of key signaling pathways.

Quantitative Anticancer Activity Data

The cytotoxic effects of various 3-acetyl-indole derivatives have been evaluated against a range of human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values from several studies are summarized below.

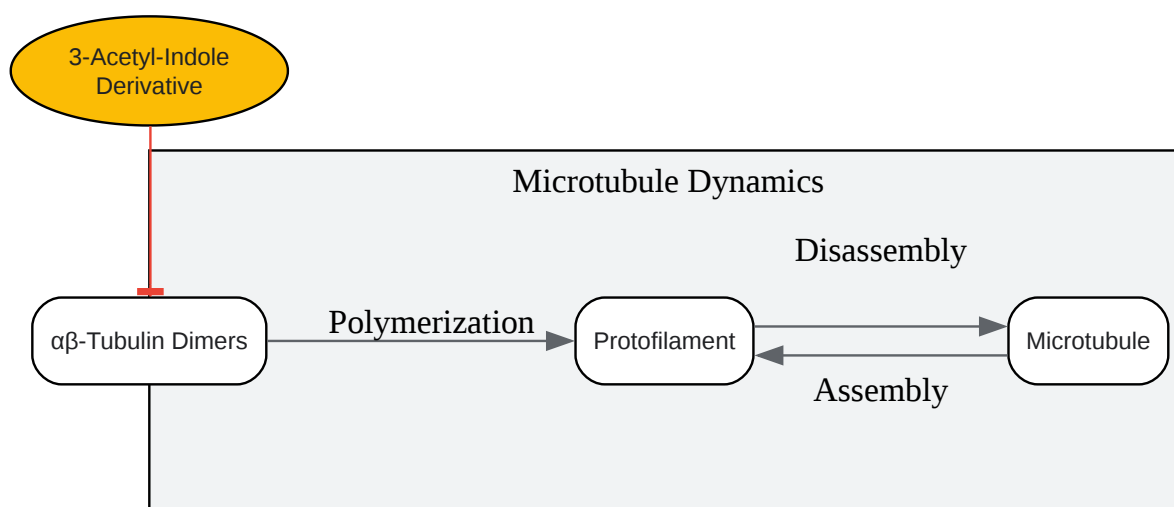
Compound/Derivative	Cancer Cell Line	IC50 (μM)	Reference
N-ethyl-3-acetylindole chalcone derivatives	MDA-MB-231 (Triple-negative breast cancer)	13 - 19	[1]
MCF-7 (ER-positive breast cancer)	>19	[1]	
3-amino-1H-7-azaindole derivative (25)	HeLa (Cervical cancer)	3.7	[1]
HepG2 (Liver cancer)	8.0	[1]	
MCF-7 (Breast cancer)	19.9	[1]	
Indole-aryl-amide derivative (1)	HT29 (Colon cancer)	0.31	[2]
HeLa (Cervical cancer)	25	[2]	
Indole-aryl-amide derivative (2)	MCF-7 (Breast cancer)	0.81	[2]
PC3 (Prostate cancer)	2.13	[2]	
Indole-aryl-amide derivative (4)	HT29 (Colon cancer)	0.96	[2]
HeLa (Cervical cancer)	1.87	[2]	
MCF-7 (Breast cancer)	0.84	[2]	
Indole-aryl-amide derivative (5)	HT29 (Colon cancer)	2.61	[2]
PC3 (Prostate cancer)	0.39	[2]	

J6 (Jurkat)	0.37	[2]	
3-(3-oxoaryl) indole derivative (36)	HeLa (Cervical cancer)	1.768	[3]
A549 (Lung cancer)	2.594	[3]	
Benzimidazole-triazole chalcone derivative (37)	PC3 (Prostate cancer)	5.64	[3]

Mechanism of Action: Tubulin Polymerization Inhibition

A significant mechanism underlying the anticancer activity of certain 3-acetyl-indole derivatives is their ability to inhibit the polymerization of tubulin, a critical component of the cytoskeleton involved in cell division.[4] By disrupting microtubule dynamics, these compounds can arrest the cell cycle in the G2/M phase and induce apoptosis.[1]

Below is a diagram illustrating the process of tubulin polymerization and its inhibition.



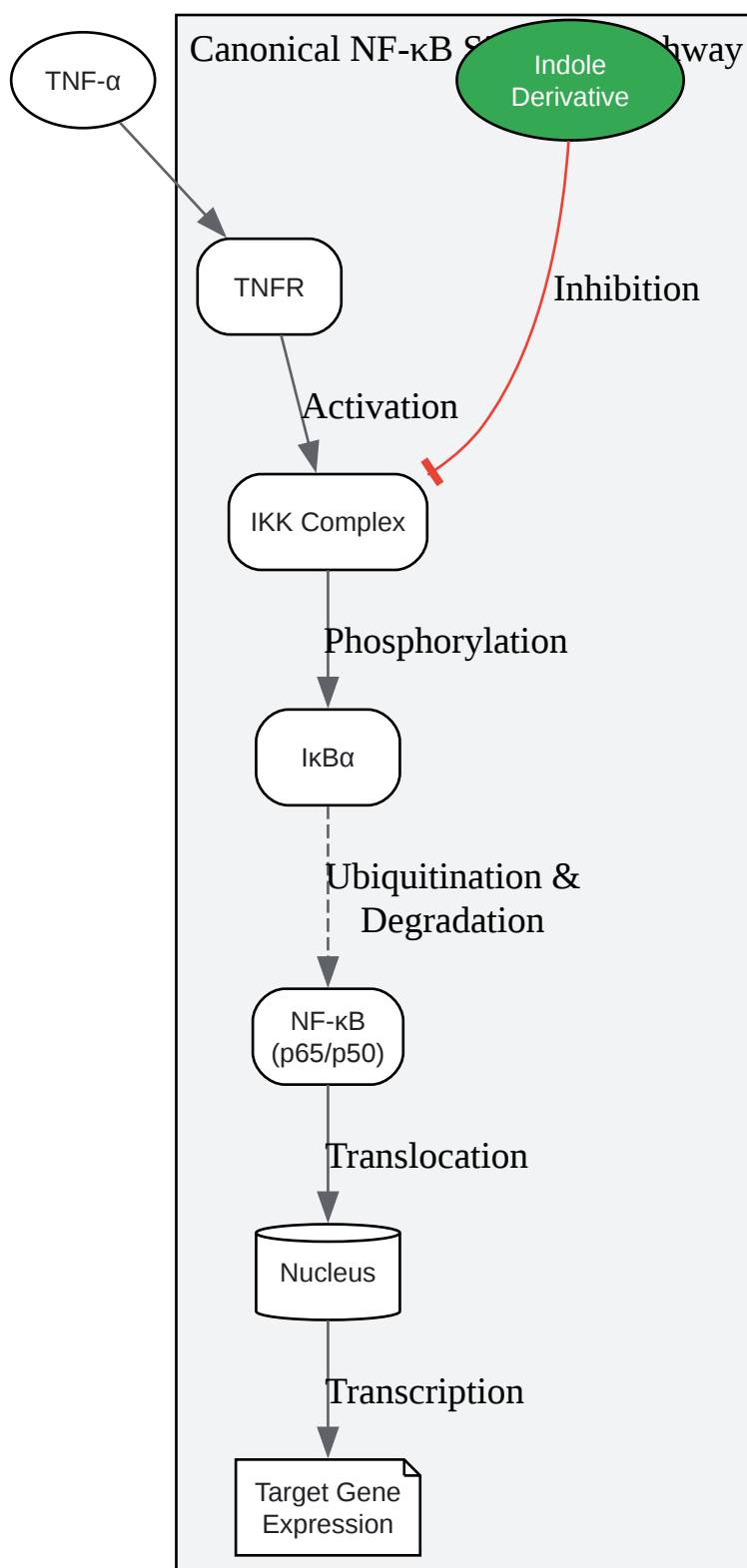
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Caption: Inhibition of tubulin polymerization by 3-acetyl-indole derivatives.

Mechanism of Action: Modulation of NF- κ B Signaling

The Nuclear Factor-kappa B (NF- κ B) signaling pathway is a crucial regulator of genes involved in inflammation, immunity, cell survival, and proliferation.[5] Dysregulation of this pathway is a hallmark of many cancers. Indole compounds, including derivatives of 3-acetyl-indole, have been shown to suppress NF- κ B activation.[6][7]

The canonical NF- κ B signaling pathway and its inhibition by indole derivatives are depicted below.



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Caption: Inhibition of the canonical NF-κB signaling pathway.

Anti-inflammatory Activity

The anti-inflammatory properties of 3-acetyl-indole derivatives are closely linked to their ability to modulate inflammatory pathways, such as the NF- κ B pathway discussed above.

Quantitative Anti-inflammatory Activity Data

The anti-inflammatory activity of pyrazoline derivatives of indole chalcones was evaluated using the carrageenan-induced rat paw edema model.

Compound	% Inhibition of Edema	Reference
3-[1-acetyl-5-(p-hydroxyphenyl)-2-pyrazolin-3-yl]indole (7)	Higher than Phenylbutazone	[8]
Indolyl chalcones (2-8)	23.18 - 30.23	[8]

Antimicrobial Activity

3-Acetyl-indole derivatives have demonstrated broad-spectrum antimicrobial activity against various Gram-positive and Gram-negative bacteria, as well as fungi.

Quantitative Antimicrobial Activity Data

The antimicrobial efficacy of synthesized 3-acetyl-indole derivatives is often assessed by measuring the zone of inhibition in disc diffusion assays or by determining the Minimum Inhibitory Concentration (MIC).

Table 3.1: Antibacterial Activity (Zone of Inhibition in mm)

Compound	S. aureus	B. subtilis	E. coli	P. aeruginosa	Reference
1c	15	16	14	13	[9]
1d	16	17	15	14	[9]
1f	14	15	13	12	[9]
1g	17	18	16	15	[9]
1k	13	14	12	11	[9]
1l	18	19	17	16	[9]
Ciprofloxacin (100µg/ml)	25	26	24	22	[9]

Table 3.2: Antimicrobial Activity (MIC in µg/mL)

Compound	S. aureus	MRSA	E. coli	B. subtilis	C. albicans	C. krusei	Reference
Indole-thiadiazole (2c)	-	<3.125	-	-	-	-	[10]
Indole-triazole (3d)	-	<3.125	-	-	-	-	[10]
Indole derivatives (general)	3.125 - 50	3.125 - 50	3.125 - 50	3.125 - 50	3.125 - 50	3.125 - 50	[10]
Indolylbenzimidazoles (3ao, 3aq)	<1	<1	-	-	-	-	[11]
Indolylbenzimidazoles (3aa, 3ad)	3.9 - 7.8	3.9 - 7.8	-	-	-	-	[11]

Antiviral Activity

The exploration of 3-acetyl-indole derivatives has also extended to their potential as antiviral agents, with activity reported against various viruses.

Quantitative Antiviral Activity Data

The antiviral activity is typically quantified by the half-maximal inhibitory concentration (IC50) against viral replication.

Compound/Derivative	Virus	IC50 (μM)	Reference
Indole-2-carboxylate (8e)	Influenza A/FM/1/47	8.13	[12]
Indole-2-carboxylate (8f)	Influenza A/FM/1/47	9.43	[12]
Indole-2-carboxylate (14f)	Influenza A/FM/1/47	7.53	[12]
Indole-2-carboxylate (2f)	Coxsackievirus B3	1.59	[12]
Indole-2-carboxylate (3f)	Coxsackievirus B3	4.55	[12]
Indole-2-carboxylate (8f)	Coxsackievirus B3	7.18	[12]
6-bromo-5-methoxy-1-methyl-2-(1-piperidinomethyl)-3-(2-diethylaminoethoxy) carbonylindole dihydrochloride	SARS-CoV-2	1.84 (1.06 μg/mL)	[13]
Functionally substituted indole-3-acetic acid derivative (2)	Influenza A/H1N1/pdm09	6.0 μg/mL (EC50)	[14]

Experimental Protocols

This section provides an overview of the methodologies for key experiments cited in the literature concerning the biological evaluation of 3-acetyl-indole derivatives.

Synthesis of 3-Acetyl-Indole Chalcones

A general and efficient method for the synthesis of chalcones from 3-acetyl-indole is the Claisen-Schmidt condensation.



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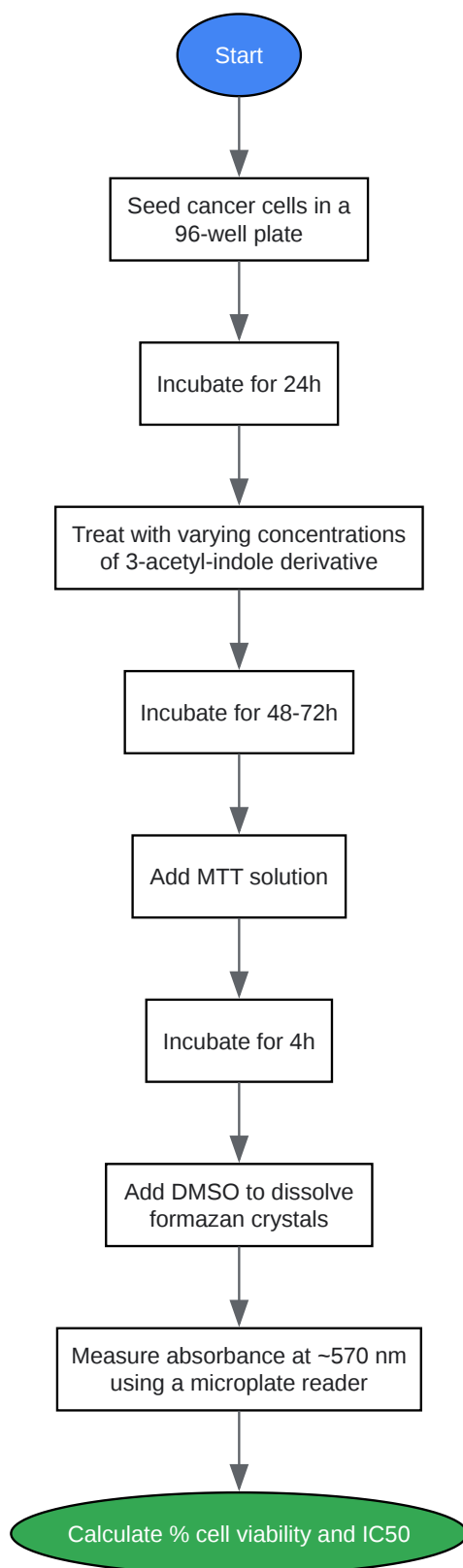
Caption: General workflow for the synthesis of 3-acetyl-indole chalcones.

Detailed Protocol:

- **Dissolution:** Dissolve equimolar amounts of 3-acetyl-indole and the appropriate aromatic aldehyde in ethanol.
- **Catalyst Addition:** To the stirred solution, add an aqueous solution of a base, such as sodium hydroxide or potassium hydroxide, dropwise.
- **Reaction:** Continue stirring the reaction mixture at room temperature for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Isolation:** Pour the reaction mixture into crushed ice. The precipitated solid is then collected by filtration.
- **Purification:** Wash the crude product with water and then purify by recrystallization from a suitable solvent, typically ethanol, to yield the pure chalcone derivative.^[15]

In Vitro Anticancer Activity: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and, by extension, cell viability and proliferation.



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